

A Technical Guide to the Physical Properties and Energy Emissions of Scandium-47

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **Scandium-47** (⁴⁷Sc), a radionuclide of significant interest for theranostic applications in nuclear medicine. This document details its physical half-life, decay characteristics, and energy emissions, supported by experimental methodologies for their determination.

Core Physical and Decay Properties

Scandium-47 is a promising therapeutic radionuclide due to its favorable decay characteristics, which include the emission of beta particles suitable for therapy and gamma rays that allow for SPECT imaging.[1][2][3] It decays via beta-minus (β^-) emission to the stable isotope Titanium-47 (47 Ti).[1][4]

Summary of Physical Data

The key physical and decay properties of **Scandium-47** are summarized in the table below for quick reference.



Property	Value	Reference(s)
Half-life (T ₁ / ₂)	3.3492 (± 0.0006) days	[1][5][6][7]
Decay Mode	100% Beta-minus (β^-)	[4][8][9]
Daughter Nuclide	Stable Titanium-47 (⁴⁷ Ti)	[1][4]
Mean β ⁻ Energy	162 keV	[1][10][11][12]
Spin and Parity	7/2-	[7][13]

Energy Emission Data

Scandium-47 emits both beta particles and a prominent gamma-ray, making it suitable for targeted radionuclide therapy with simultaneous imaging capabilities.

Table 1: Beta (β^-) Emission Data

Emission Probability	Maximum Energy (Eβmax)	Average Energy (Eβavg)	Reference(s)
68.4%	439.0 (± 1.6) keV	142.8 (± 0.7) keV	[8][13][14][15]
31.6%	600.5 (± 1.9) keV	204.2 (± 0.8) keV	[8][13][14][15]

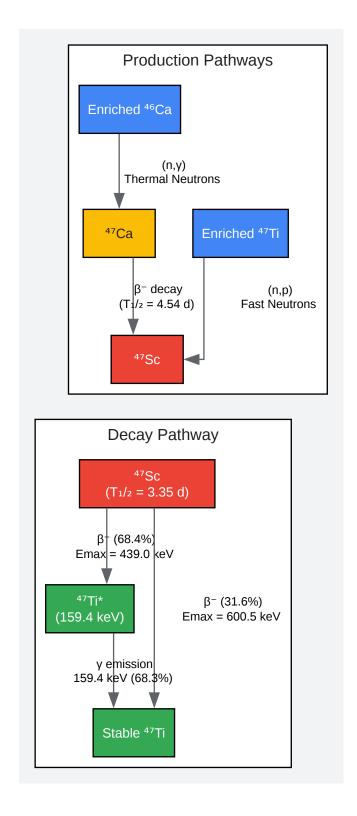
Table 2: Gamma (y) and X-ray Emission Data

Radiation Type	Energy	Emission Probability per Decay	Reference(s)
Gamma (y)	159.373 (± 0.012) keV	68.3 (± 0.4)%	[1][10][13][16][17]
X-ray Kα ₁ (Ti)	4.5109 keV	0.0505%	[13]
X-ray Kα₂ (Ti)	4.5049 keV	0.0256%	[13]

Production and Decay Pathways



Scandium-47 can be produced through several nuclear reactions. The most common methods involve the irradiation of enriched calcium or titanium targets. The decay of ⁴⁷Sc proceeds to stable ⁴⁷Ti.



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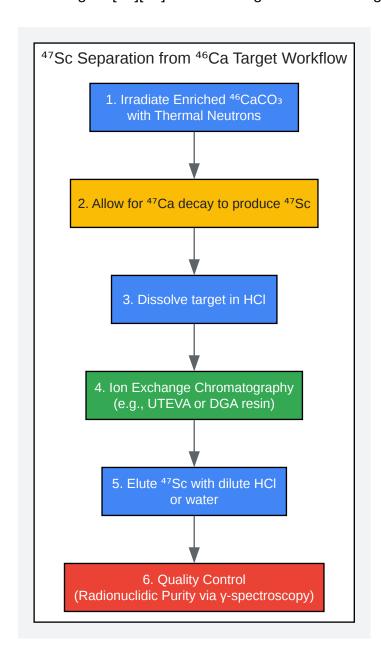
Production and decay pathways of Scandium-47.

Experimental Protocols

The determination of the physical properties of **Scandium-47** requires precise experimental techniques. This section outlines the general methodologies for its production, separation, and the measurement of its decay characteristics.

Production and Radiochemical Separation

A common method for producing no-carrier-added ⁴⁷Sc is through the neutron irradiation of enriched ⁴⁶CaCO₃ or ⁴⁶CaO targets.[16][17] The resulting ⁴⁷Ca acts as a generator for ⁴⁷Sc.





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Workflow for ⁴⁷Sc production and separation.

Methodology:

- Target Irradiation: Enriched ⁴⁶CaCO₃ or ⁴⁶CaO targets are irradiated with thermal neutrons in a nuclear reactor. This produces ⁴⁷Ca via the ⁴⁶Ca(n,γ)⁴⁷Ca reaction.[16]
- Target Dissolution: Post-irradiation, the target material is dissolved in a strong acid, typically hydrochloric acid (HCl).[11]
- Chromatographic Separation: The dissolved solution is loaded onto a chromatography column. Resins like UTEVA or DGA are commonly used, which show high selectivity for Scandium over Calcium.[11][16]
- Elution and Collection: The parent ⁴⁷Ca is washed from the column, and the daughter ⁴⁷Sc is subsequently eluted using a suitable eluent, such as dilute HCl.[11] This process can be repeated as more ⁴⁷Sc grows in from the decay of the parent ⁴⁷Ca.[7]
- Quality Control: The final product's radionuclidic purity is assessed using gamma-ray spectrometry to ensure the absence of impurities.[14][16]

Half-Life Measurement

The half-life of ⁴⁷Sc is determined by measuring the decay of its activity over time using gamma-ray spectrometry.

Methodology:

- Sample Preparation: A purified sample of ⁴⁷Sc is prepared in a reproducible counting geometry (e.g., a standard vial).
- Gamma-Ray Spectrometry: The sample is placed in a shielded, high-purity germanium (HPGe) detector. The detector is calibrated for energy and efficiency using standard sources.
 [5][12]



- Data Acquisition: The gamma-ray spectrum is acquired at regular intervals over a period of several half-lives (e.g., 15-20 days). The net peak area of the characteristic 159.4 keV gamma peak is recorded for each measurement.[15][18]
- Background Subtraction: A background spectrum is acquired for the same counting time and subtracted from each sample spectrum to obtain the net counts.[18]
- Data Analysis: The natural logarithm of the net count rate is plotted against time. The data points are fitted to a linear equation (y = mx + c). The decay constant (λ) is the negative of the slope (m).[2]
- Half-Life Calculation: The half-life ($T_1/2$) is calculated from the decay constant using the formula: $T_1/2 = \ln(2) / \lambda$.[2]

Energy Emission Characterization

3.3.1 Beta Spectrum Measurement

The continuous energy spectrum of the beta particles emitted by ⁴⁷Sc can be measured using a magnetic or semiconductor spectrometer.

Methodology:

- Source Preparation: A thin, uniform source of ⁴⁷Sc is prepared on a low-atomic-number backing to minimize scattering and energy loss.[19]
- Spectrometer Setup: The source is placed in a vacuum chamber. For a magnetic spectrometer, a magnetic field is applied to bend the path of the beta particles, separating them by momentum.[4][11] For a semiconductor spectrometer, a detector like a silicon-lithium [Si(Li)] detector is used, which produces a signal proportional to the deposited energy.
- Energy Calibration: The spectrometer is calibrated using sources with known conversion electron energies (e.g., ¹³⁷Cs, ²⁰⁷Bi).
- Spectrum Acquisition: The beta spectrum is recorded. The data represents the number of beta particles detected as a function of their energy.



• Data Analysis (Kurie Plot): To determine the endpoint energies (Eβmax), the raw data is linearized using a Kurie plot. This analysis confirms the maximum energies of the different beta branches.

3.3.2 Gamma Spectrum Measurement

Gamma-ray spectrometry with an HPGe detector is used to precisely measure the energy and intensity of the gamma emissions.

Methodology:

- Detector and Shielding: A high-resolution HPGe detector is used, typically cooled with liquid nitrogen, and placed within a lead shield to reduce background radiation.[5]
- Energy and Efficiency Calibration: The system is calibrated using multi-gamma standard sources (e.g., ¹³³Ba, ¹⁵²Eu) that cover a range of energies, including the 159.4 keV region of interest. This calibration yields functions for energy versus channel number and detection efficiency versus energy.[5][10]
- Sample Measurement: The purified ⁴⁷Sc source is placed at a calibrated distance from the detector, and the spectrum is acquired for a sufficient time to achieve good counting statistics in the 159.4 keV peak.
- Peak Analysis: The resulting spectrum is analyzed to identify the centroid of the gamma peak (which gives the precise energy) and the net peak area (counts).
- Emission Probability Calculation: The emission probability (intensity) is calculated by dividing
 the measured emission rate of the 159.4 keV gamma-ray by the total disintegration rate of
 the source (activity). The activity can be independently determined using methods like 4πβ-γ
 coincidence counting or liquid scintillation counting.[18]

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